

OICR-9429 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OICR11029

Cat. No.: B15603061

[Get Quote](#)

OICR-9429 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of OICR-9429. For optimal experimental outcomes, please adhere to the following guidelines and troubleshooting advice.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for OICR-9429 powder?

A1: OICR-9429 as a solid powder should be stored at -20°C.^{[1][2][3]}

Q2: How long is OICR-9429 stable for?

A2: When stored as a crystalline solid at -20°C, OICR-9429 is stable for at least three to four years.^{[1][3]} Once reconstituted in a solvent, the stability is reduced. Stock solutions can be stored at -80°C for up to one year.^[3] For shorter durations, some suppliers suggest that stock solutions are stable for up to one month at -20°C.^[3]

Q3: How should I prepare stock solutions of OICR-9429?

A3: It is recommended to prepare stock solutions in anhydrous DMSO.^[3] To aid dissolution, gentle warming or sonication may be necessary.^{[1][2]} It is crucial to use fresh, moisture-free DMSO as its hygroscopic nature can reduce the solubility of OICR-9429.^[3]

Q4: What should I do if I observe precipitation in my OICR-9429 stock solution?

A4: If precipitation is observed, especially after a freeze-thaw cycle, gently warm the solution and sonicate until the precipitate redissolves. To prevent this, it is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[3\]](#)

Q5: Is OICR-9429 soluble in aqueous solutions?

A5: OICR-9429 has low solubility in water.[\[2\]](#) For cell-based assays, it is common to first dissolve the compound in DMSO and then further dilute the stock solution with cell culture media. Some suppliers also provide solubility data for specific aqueous-based formulations, such as a mix of DMSO, PEG300, Tween 80, and saline.[\[2\]](#)

Data Presentation

Storage and Stability

Form	Storage Temperature	Stability
Crystalline Solid	-20°C	≥ 3 years [3]
In Solvent	-80°C	1 year [3]
In Solvent	-20°C	1 month [3]

Solubility

Solvent	Concentration	Notes
DMSO	0.5 mg/mL	With gentle warming[1]
DMSO	27.78 mg/mL (50 mM)	
DMSO	32 - 100 mg/mL	Varies by batch and freshness of DMSO[3]
DMSO	41 mg/mL (73.79 mM)	Use fresh DMSO[3]
DMSO	50 mg/mL (89.99 mM)	Sonication is recommended[2]
Ethanol	12 mg/mL (21.6 mM)	Sonication is recommended[2]
Methanol	0.5 mg/mL	With gentle warming[1]
0.1N NaOH(aq)	Soluble	[4]
0.1N HCl(aq)	Soluble	[4]
H2O	< 1 mg/mL	Insoluble or slightly soluble[2]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (3.6 mM)	Sonication is recommended[2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

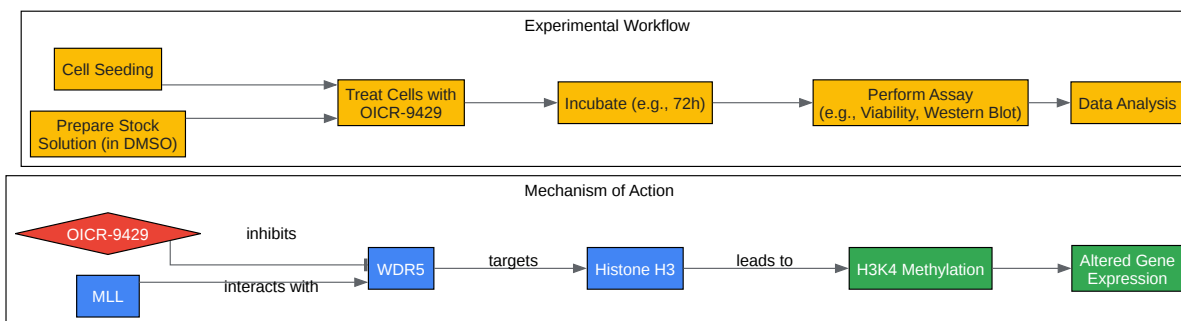
- **Weighing:** Accurately weigh the required amount of OICR-9429 powder (Molecular Weight: 555.59 g/mol). For example, for 1 mL of a 10 mM stock solution, weigh 5.56 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the powder.
- **Dissolution:** To facilitate complete dissolution, cap the vial tightly and vortex thoroughly. If necessary, gently warm the vial (e.g., in a 37°C water bath) or sonicate for a short period.
- **Verification:** Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Aliquot the stock solution into single-use vials and store at -80°C for long-term storage.

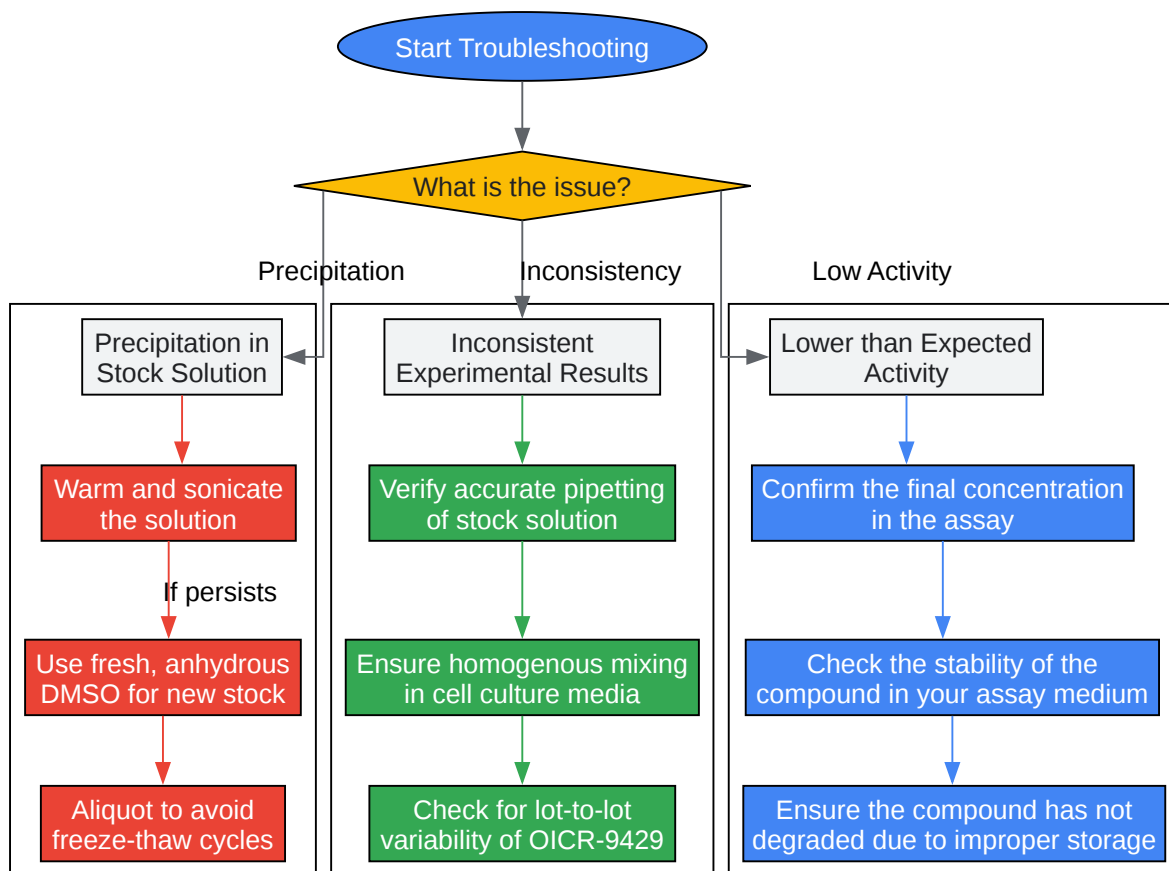
Troubleshooting Guide

This section addresses common issues that may arise during the handling and use of OICR-9429.

OICR-9429 Signaling Pathway and Experimental Workflow

The following diagram illustrates the mechanism of action of OICR-9429 and a general experimental workflow for its use. OICR-9429 is an antagonist of the WDR5-MLL interaction, which is crucial for the methylation of Histone 3 at lysine 4 (H3K4).^{[5][6]} By inhibiting this interaction, OICR-9429 can modulate gene expression and affect cellular processes such as proliferation and apoptosis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. axonmedchem.com [axonmedchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. OICR-9429 | Structural Genomics Consortium [thesgc.org]
- To cite this document: BenchChem. [OICR-9429 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603061#oicr-9429-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com